

Amantadine dose adjustment renal dysfunction guidelines

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Compound Focus: Amantadine Hydrochloride

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Renal Dosing Guidelines for Amantadine

The following tables summarize the dose adjustment recommendations based on renal function, measured by creatinine clearance (CrCl) or estimated glomerular filtration rate (eGFR).

Immediate-Release Formulations (Capsules, Tablets, Syrup)

These guidelines apply to indications like Parkinson's disease, drug-induced extrapyramidal reactions, and influenza [1] [2] [3].

Renal Function (CrCl)	Recommended Dosage Regimen
Mild impairment (> 50 mL/min)	No adjustment recommended. Usual dose: 100 mg twice daily [1] [3].
Moderate impairment (30 - 50 mL/min)	200 mg on day 1, then 100 mg once daily thereafter [1] [3].
Severe impairment (15 - 29 mL/min)	200 mg on day 1, then 100 mg every other day [1] [3].
End-Stage Renal Disease (ESRD) (< 15 mL/min)	200 mg every 7 days [1] [3].
Patients on Hemodialysis	200 mg every 7 days (not significantly dialyzed) [1] [4] [3].

Extended-Release Formulations

Extended-release capsules (e.g., Gocovri) and tablets (e.g., Osmolex ER) are **not interchangeable** with each other or with immediate-release products [1] [5] [6].

Renal Function	Extended-Release Capsules (e.g., Gocovri)	Extended-Release Tablets (e.g., Osmolex ER)
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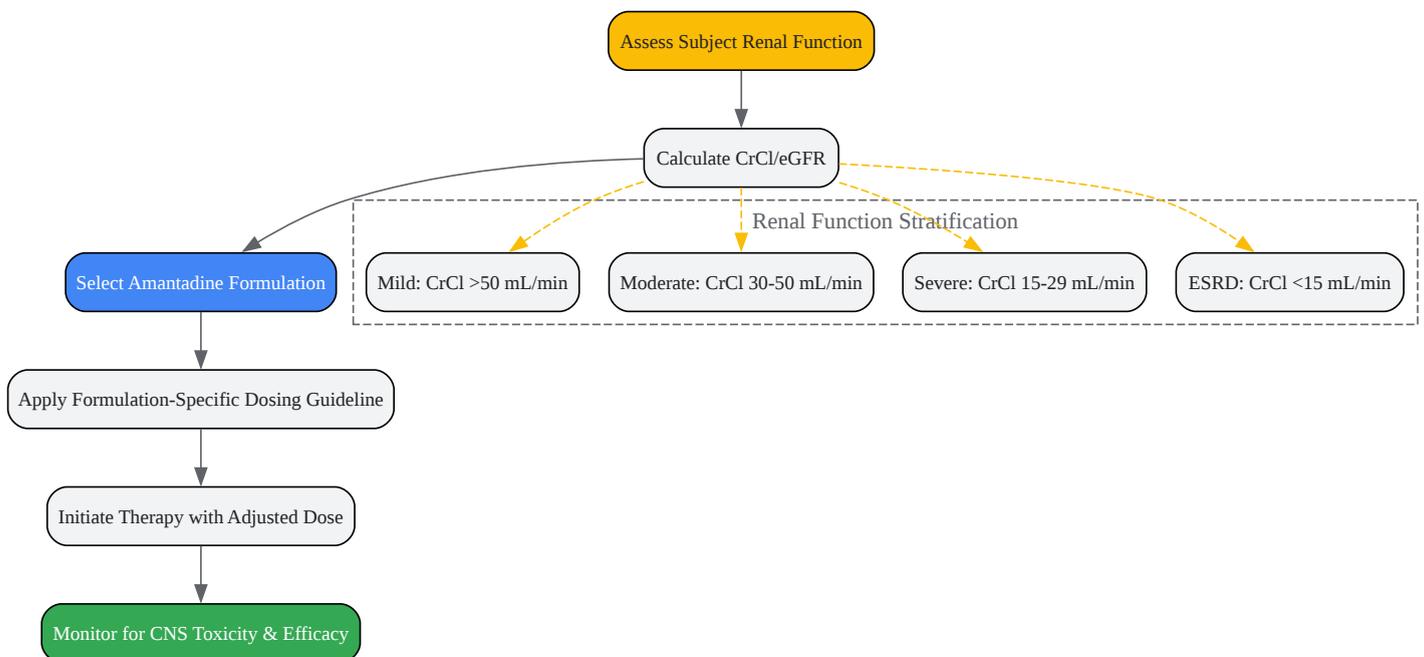
| **Mild impairment** (CrCl 60-89 mL/min) | No adjustment recommended [1]. | No adjustment recommended (eGFR 60-89 mL/min) [1]. | | **Moderate impairment** (CrCl/eGFR 30-59 mL/min) | Initial: **68.5 mg once daily** at bedtime. Max: 137 mg/day if tolerated [1]. | Reduce frequency to **one dose every 48 hours**. Increase titration interval to every 3 weeks [1]. | | **Severe impairment** (CrCl/eGFR 15-29 mL/min) | **68.5 mg once daily** at bedtime [1]. | Reduce frequency to **one dose every 96 hours**. Increase titration interval to every 4 weeks [1]. | | **End-Stage Renal Disease (ESRD)** (< 15 mL/min) | **Contraindicated** [1]. | **Contraindicated** [1]. |

Key Clinical and Research Considerations

- **Mechanism and Excretion:** Amantadine is primarily eliminated unchanged by the kidneys. Accumulation in renal impairment significantly increases the risk of central nervous system (CNS) toxicity, such as dizziness, insomnia, anxiety, and confusion [2].
- **Resistance in Influenza Treatment:** The Centers for Disease Control and Prevention (CDC) **does not recommend** amantadine for the treatment or prophylaxis of influenza due to high levels of resistance among circulating influenza A viruses [1] [2] [7].
- **Avoid Abrupt Discontinuation:** Do not stop amantadine suddenly in patients who have been treated for more than a few weeks. Tapering the dose gradually over at least one week is required to avoid neuroleptic malignant syndrome-like symptoms, such as high fever, muscle rigidity, and altered mental status [2] [5] [6].
- **Geriatric Patients:** Because elderly patients often have reduced renal function, they are more susceptible to drug accumulation and adverse effects. A lower initial dose is frequently warranted, and monitoring renal function is crucial [1] [2] [5].

Experimental Protocol Considerations for Renal Impairment

When designing studies involving amantadine in subjects with renal dysfunction, consider this workflow to ensure accurate and safe dosing:



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